

safety, handling, and MSDS for

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Compound of Interest

Compound Name: 2-Chloro-4-hydroxybenzamide
Cat. No.: B1591874

An In-depth Technical Guide to the Safe Handling of **2-Chloro-4-hydroxybenzamide** for Research and Development

Introduction: A Proactive Approach to Laboratory Safety

2-Chloro-4-hydroxybenzamide (CAS No: 1046818-83-0) is a substituted benzamide derivative utilized in various research and development applications. A comprehensive understanding of its properties and associated hazards is not merely a regulatory requirement but a cornerstone of a scientist's perspective on safe handling, risk mitigation, and emergency preparedness. The causality behind each recommendation is explained to ensure a proactive approach to laboratory safety.

Section 1: Compound Identification and Physicochemical Profile

A foundational element of safe handling is a clear understanding of the compound's identity and physical characteristics. These properties influence its behavior and potential risks.

Property	Value
Chemical Name	2-Chloro-4-hydroxybenzamide
CAS Number	1046818-83-0
Molecular Formula	C ₇ H ₆ ClNO ₂
Molecular Weight	171.58 g/mol
Appearance	Light yellow to yellow solid
Predicted Boiling Point	320.5 ± 32.0 °C
Predicted Density	1.447 ± 0.06 g/cm ³
Storage Temperature	Room Temperature, sealed in a dry environment
pKa (Predicted)	7.69 ± 0.18

Section 2: Comprehensive Hazard Analysis

2-Chloro-4-hydroxybenzamide is classified as a hazardous substance.^[4] Understanding the specific nature of these hazards is critical for implementing safe handling procedures.

Hazard Class	Category	Significance
Skin Corrosion/Irritation	Category 2	Warning
Serious Eye Damage/Eye Irritation	Category 2	Warning
Specific target organ toxicity (single exposure)	Category 3	Warning

Source: Fisher Scientific Safety Data Sheet.^[4]

The causality for these irritant effects lies in the molecule's structure. The phenolic hydroxyl group and the chlorinated aromatic ring can interact with subsequent respiratory tract irritation.

Section 3: The Hierarchy of Controls: A Multi-Layered Safety Strategy

A robust safety plan relies on the "hierarchy of controls," a framework that prioritizes the most effective measures. This approach moves from broad environmental controls to specific personal protection.

Engineering Controls: The First Line of Defense

The most effective way to prevent exposure is to handle the material in a controlled environment.

- Chemical Fume Hood: All weighing, transferring, and reaction setup involving solid **2-Chloro-4-hydroxybenzamide** or its solutions should be performed in a fume hood to control exposure.
- Ventilation: The laboratory must be equipped with adequate general ventilation to ensure any fugitive emissions are diluted and removed.^{[5][6]}
- Safety Stations: Eyewash stations and safety showers must be readily accessible and located close to the workstation where the compound is handled.

Administrative Controls: Standardizing Safe Practices

These are the protocols and work practices that minimize risk.

- Standard Operating Procedures (SOPs): A detailed, written SOP for handling **2-Chloro-4-hydroxybenzamide** must be available to all personnel.
- Training: All researchers must be trained on the specific hazards and handling procedures for this compound before beginning work.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.^{[4][5]} Do not eat, drink, or smoke in the laboratory.

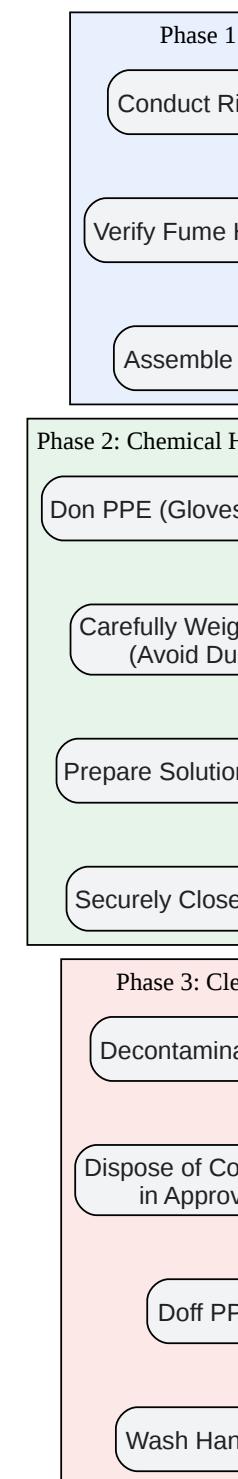
Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should be considered the last line of defense after engineering and administrative controls are in place.

PPE Category	Item	Standard
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. A face shield may be required for splash risks.	EN1
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	Conformity
Body Protection	Laboratory coat.	Standard
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Use

Section 4: Procedural Workflow for Safe Handling

This section outlines a step-by-step methodology for handling **2-Chloro-4-hydroxybenzamide**, integrating the control measures previously discussed.

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Caption: A workflow diagram illustrating the key phases of safely handling **2-Chloro-4-hydroxybenzamide**.

Section 5: Emergency Response Protocols

Even with robust controls, the potential for accidental exposure exists. A clear, rehearsed emergency plan is vital.

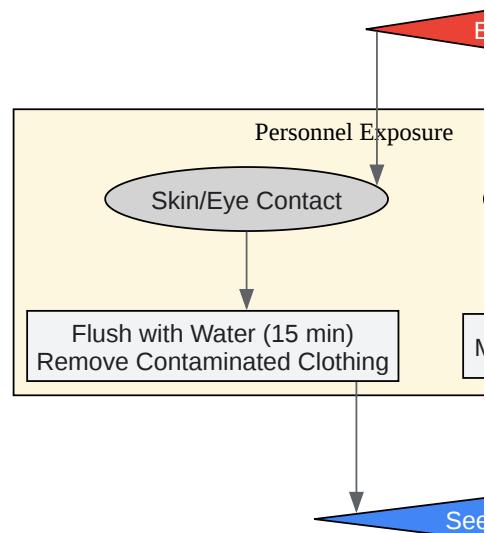
First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.

Exposure Route	First Aid Action
Eye Contact	Imm rinsi
Skin Contact	Take advi
Inhalation	Ren prov
Ingestion	Clea

Accidental Release and Firefighting

- Spill Response: In the event of a spill, ensure adequate ventilation and wear full PPE.[4][6] Avoid dust formation.[6] Sweep or shovel the spilled solid material into a suitable container for disposal.
- Firefighting: Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[6] Avoid breathing carbon oxides (CO, CO₂) and hydrogen chloride gas.[6]



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Caption: A decision-making diagram for initial responses to common laboratory emergencies.

Section 6: Storage, Stability, and Disposal

Chemical Stability and Storage

- Stability: The compound is stable under normal, recommended storage conditions.[4][10]
- Conditions to Avoid: Incompatible products and materials.[4][10]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4][10]
- Storage Requirements: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][6] This prevents degradation and reduces the risk of fire or explosion.

Waste Disposal

All waste containing **2-Chloro-4-hydroxybenzamide**, including empty containers and contaminated materials, must be treated as hazardous chemical and not dispose of it in the sanitary sewer or general trash.

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